

An In-depth Technical Guide to Ethyl 4-hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 4-hydroxycyclohexanecarboxylate

Cat. No.: B104090

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl 4-hydroxycyclohexanecarboxylate**, a key chemical intermediate in the synthesis of various pharmaceutical compounds. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis, purification, and analysis, and explores its applications in drug development, particularly in the context of Mer Tyrosine Kinase (MerTK) and influenza virus inhibitors.

Chemical Identification and Properties

Ethyl 4-hydroxycyclohexanecarboxylate is a cycloaliphatic ester that exists as cis and trans isomers. The CAS (Chemical Abstracts Service) number is a unique identifier for a chemical substance. For **ethyl 4-hydroxycyclohexanecarboxylate**, different CAS numbers are assigned to its various isomeric forms.

Isomeric Form	CAS Number
trans-Ethyl 4-hydroxycyclohexanecarboxylate	3618-04-0[1]
cis-Ethyl 4-hydroxycyclohexanecarboxylate	75877-66-6
Mixture of cis and trans isomers	17159-80-7[2]

A summary of the key quantitative data for **ethyl 4-hydroxycyclohexanecarboxylate** is presented in the table below, providing a quick reference for its physical and chemical properties.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₆ O ₃	[2]
Molecular Weight	172.22 g/mol	[2]
Boiling Point	144 °C at 12 mmHg	
Density	1.093 g/cm ³ (predicted)	
Refractive Index	1.4630 to 1.4670	
Appearance	Colorless to almost colorless clear liquid	
Storage Temperature	Room Temperature, sealed in dry conditions	

Applications in Drug Development

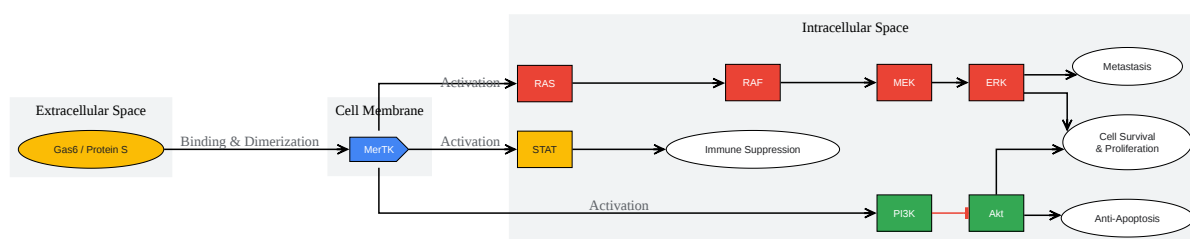
Ethyl 4-hydroxycyclohexanecarboxylate serves as a crucial building block in the synthesis of more complex molecules with therapeutic potential. Its cyclohexane ring provides a rigid scaffold that can be functionalized to interact with biological targets. Notably, it is a key intermediate in the development of inhibitors for Mer Tyrosine Kinase (MerTK) and the influenza virus.

Mer Tyrosine Kinase (MerTK) Inhibitors

MerTK is a receptor tyrosine kinase that plays a significant role in cancer progression and immune evasion.[3][4][5][6] Overexpression of MerTK is observed in various cancers, where it promotes cell survival, proliferation, and metastasis.[3][6] In the tumor microenvironment, MerTK signaling on macrophages suppresses the innate immune response, allowing cancer cells to grow unchecked. Therefore, inhibiting MerTK is a promising strategy for cancer therapy. The 4-hydroxycyclohexanecarboxylate moiety can be incorporated into small molecule

inhibitors that target the ATP-binding pocket of the MerTK protein, disrupting its signaling cascade.

The signaling pathway of MerTK is complex, involving multiple downstream effectors that regulate key cellular processes.



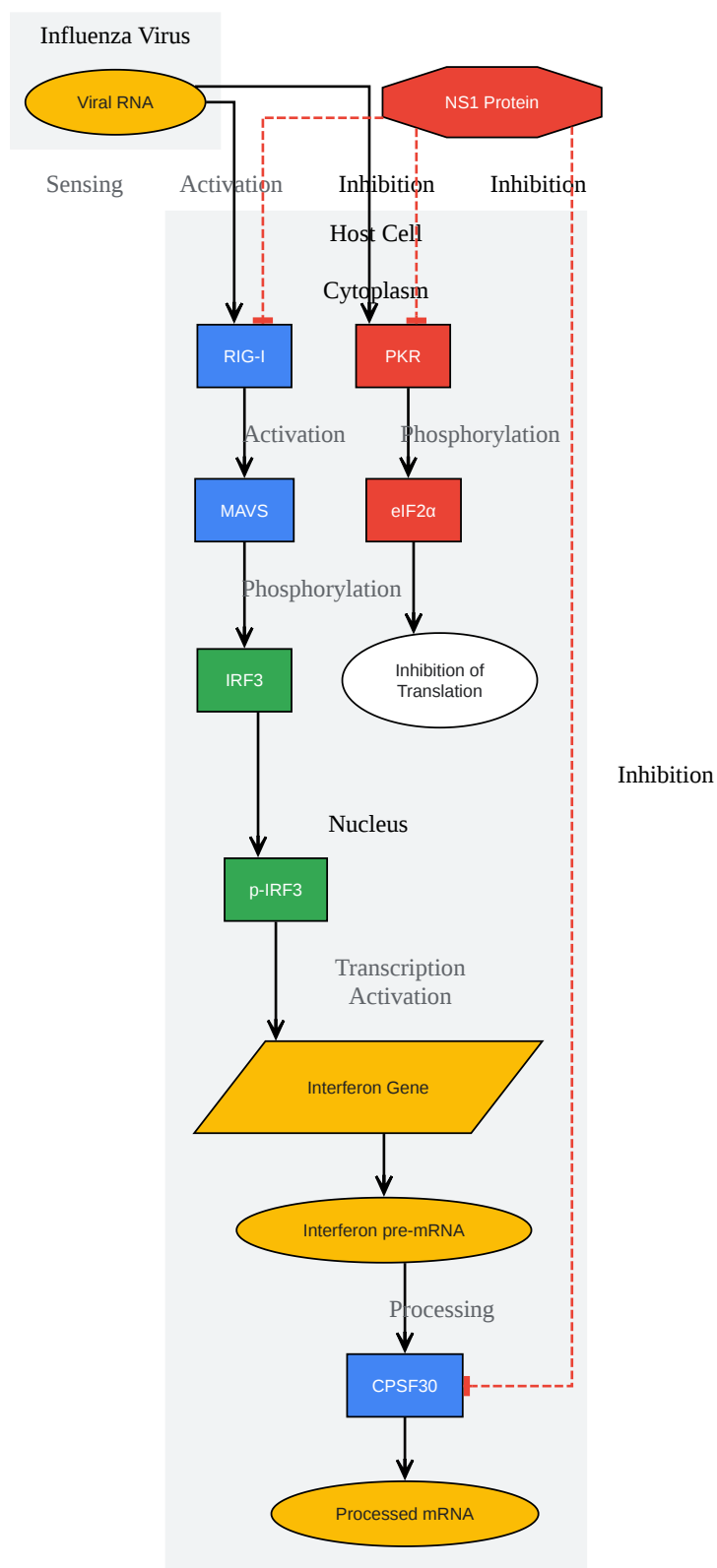
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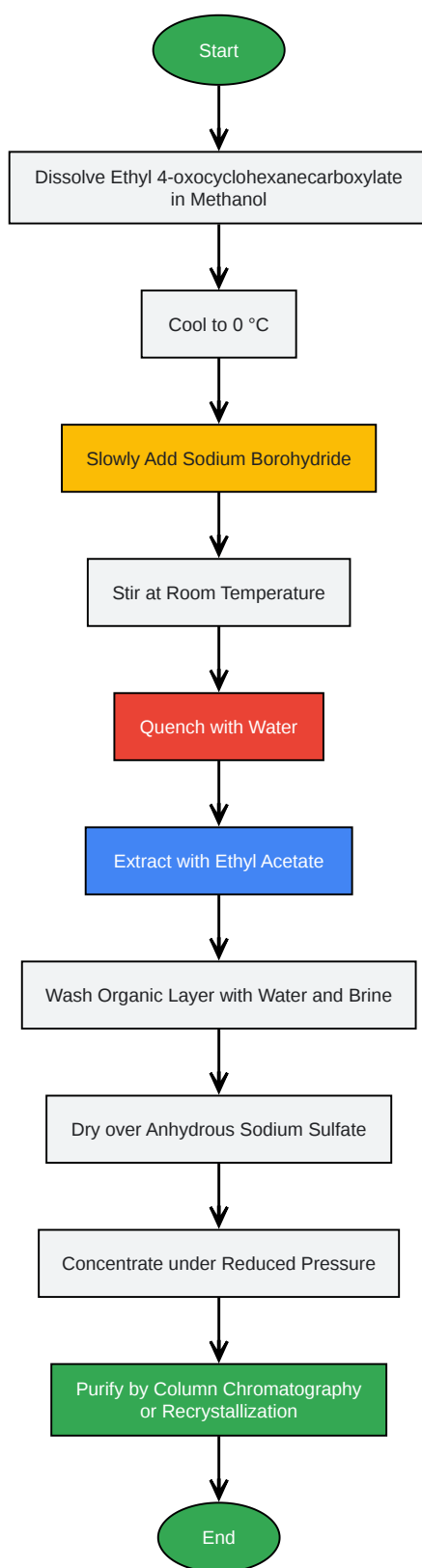
MerTK Signaling Pathway in Cancer.

Influenza Virus Inhibitors

The influenza virus non-structural protein 1 (NS1) is a key virulence factor that counteracts the host's innate immune response, primarily by inhibiting the production of interferons.[7][8] NS1 achieves this by interacting with various host proteins, including the cleavage and polyadenylation specificity factor 30 (CPSF30), thereby disrupting the processing of host pre-mRNAs. Small molecule inhibitors designed to block the function of NS1 are a promising avenue for the development of new anti-influenza drugs. The cyclohexane scaffold of **ethyl 4-hydroxycyclohexanecarboxylate** can be utilized to develop compounds that bind to the effector domain of the NS1 protein, preventing its interaction with host factors and thus restoring the host's antiviral response.

The mechanism of action of influenza NS1 involves the suppression of the host's interferon response, a critical component of the innate immune system.





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References

- 1. chemscene.com [chemscene.com]
- 2. Ethyl 4-hydroxycyclohexanecarboxylate | C₉H₁₆O₃ | CID 86973 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. rsc.org [rsc.org]
- 4. benchchem.com [benchchem.com]
- 5. orgchemboulder.com [orgchemboulder.com]
- 6. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 7. orgsyn.org [orgsyn.org]
- 8. research.vu.nl [research.vu.nl]
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